

Ilorasertib kinase inhibition profile IC50

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Compound Focus: Ilorasertib

CAS No.: 1227939-82-3

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Kinase Inhibition Profile (IC50 Values)

The table below summarizes the half-maximal inhibitory concentration (IC50) values of **Ilorasertib** for its key kinase targets, which illustrate its potency and multi-targeted nature.

Kinase Target	Biochemical IC50 (nM)	Cellular IC50 (nM)
Aurora Kinase C	1 [1] [2] [3]	13 [4]
Aurora Kinase B	7 [1] [2] [3]	13 (autophosphorylation), 21 (Histone H3 phosphorylation) [4]
Aurora Kinase A	120 [1] [2] [3]	189 [4]
VEGFR1 (Flt1)	1 [1] [5] [4]	0.3 [4]
VEGFR2 (KDR)	2 [1] [3] [4]	5 [4]
VEGFR3 (Flt4)	43 [1] [3] [4]	2 [4]
PDGFRβ	3-13 [1] [4]	11 [4]

Kinase Target	Biochemical IC50 (nM)	Cellular IC50 (nM)
PDGFR α	11 [2] [3] [4]	16 [4]
FLT3	1 [1] [3] [5]	2 [4]
CSF1R	3 [1] [3] [5]	3 [4]
c-KIT	20 [1] [3] [5]	45 [4]

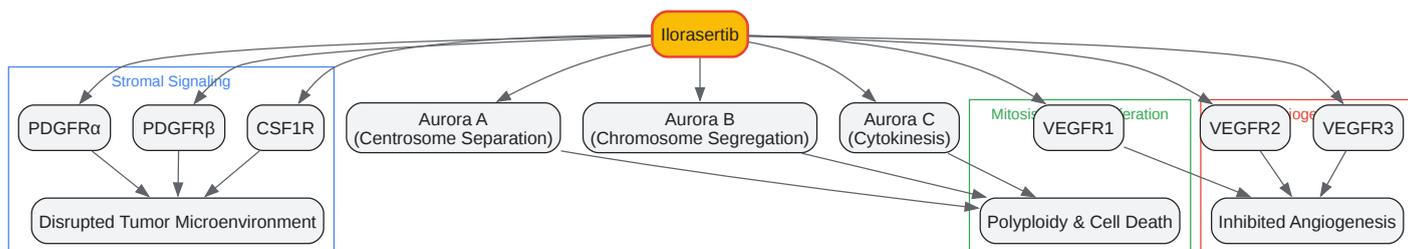
Key Experimental Protocols

The IC50 data is derived from standardized experimental methods. Here are the protocols for key assays from the research:

- Biochemical Kinase Assays:** Inhibition of kinase activity was measured in a **homogeneous time-resolved fluorescence (HTRF) format** using **1 mM ATP**. This assay determines the compound's direct potency against the purified kinase enzyme [4].
- Cellular Autophosphorylation Assays:** For Aurora kinases A, B, and C, inhibition was measured in **nocodazole-arrested HeLa cells** by Western analysis using phospho-specific antibodies. This confirms the drug's ability to inhibit its targets in a cellular context [4].
- Cellular Proliferation Assays:** Antiproliferative activity was tested on various cancer cell lines. Cells were treated with **Ilorasertib**, and viability was measured using reagents like **Cell Titer-Glo** to determine the concentration that inhibits 50% of cell growth [1].

Mechanism of Action and Signaling Pathways

Ilorasertib's anti-cancer activity stems from its simultaneous inhibition of several critical signaling pathways involved in cell division and tumor growth. The following diagram illustrates its core mechanisms.



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Ilorasertib simultaneously inhibits kinases in mitosis, angiogenesis, and stromal signaling pathways to exert anti-tumor effects.

Clinical Translation and Findings

Research progressed to Phase 1 clinical trials, which provided insights into its application in humans.

- **Clinical Dosing:** In a phase 1 trial for hematologic malignancies, the recommended phase 2 oral monotherapy doses were **540 mg once weekly** and **480 mg twice weekly** (28-day cycle) [6].
- **Pharmacodynamics:** Clinical studies confirmed that **Ilorasertib** engages its intended targets. However, maximum inhibition of VEGFR2 was achieved at lower doses and exposures than those required for robust Aurora B inhibition in tissue [7].
- **Safety Profile:** The most frequent grade 3/4 adverse events in trials included **hypertension (28.8%)**, **hypokalemia (15.4%)**, **anemia (13.5%)**, and **hypophosphatemia (11.5%)** [6]. Dose-limiting toxicities were predominantly related to VEGFR inhibition [7].

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References

1. | c-RET | Aurora Ilorasertib | FLT | PDGFR | VEGFR | TargetMol Kinase [targetmol.com]
2. | Aurora Ilorasertib | CAS 1227939-82-3 | Buy... Kinase inhibitor [invivochem.com]
3. Ilorasertib (ABT-348) | Aurora/VEGF/PDGF Inhibitor [medchemexpress.com]
4. Clinical pharmacodynamic/exposure characterisation of the ... [pmc.ncbi.nlm.nih.gov]
5. ilorasertib | Ligand page [guidetopharmacology.org]
6. Phase 1 Dose Escalation Trial of Ilorasertib, a Dual Aurora ... [pmc.ncbi.nlm.nih.gov]
7. Clinical pharmacodynamic/exposure characterisation of ... [nature.com]

To cite this document: Smolecule. [Ilorasertib kinase inhibition profile IC50]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548704#ilorasertib-kinase-inhibition-profile-ic50>]

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